

# atmospheric chemistry of trichlorofluoromethane

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An In-depth Technical Guide on the Atmospheric Chemistry of Trichlorofluoromethane (CFC-11)

## Abstract

Trichlorofluoromethane, commonly known as CFC-11, is a chlorofluorocarbon (CFC) of significant environmental concern due to its dual role as a potent ozone-depleting substance and a powerful greenhouse gas.[1] Historically, it was widely used as a refrigerant, aerosol propellant, and foam-blowing agent.[2][3] Although its production was phased out under the Montreal Protocol, its long atmospheric lifetime and the existence of substantial legacy "banks" in products like insulation foam mean it continues to be a focus of atmospheric research.[4][5] [6] Recent studies have also highlighted unexpected emissions, suggesting violations of the international agreement.[7][3][8] This guide provides a detailed overview of the atmospheric chemistry of CFC-11, including its transport, stratospheric photolysis, and catalytic role in ozone destruction. It summarizes key quantitative data, outlines experimental methodologies for their determination, and presents visual diagrams of the core chemical processes.

## Sources and Atmospheric Transport

CFC-11 is an exclusively anthropogenic compound.[4] Its primary historical applications included refrigeration, air conditioning, and, notably, as a blowing agent for polyurethane foams.[9][10] The Montreal Protocol of 1987 mandated a phase-out of its production, which was to be completed globally by 2010.[1][3]

Despite the ban, atmospheric monitoring has revealed that the decline in CFC-11 concentrations slowed significantly after 2012, indicating new, unreported emissions.<sup>[7][4][6]</sup> Research has traced a significant portion of these emissions to eastern China, likely from the use of CFC-11 in foam insulation.<sup>[1][3]</sup> These emissions, if continued, could delay the recovery of the ozone layer.<sup>[7][11]</sup>

Once released, CFC-11 is exceptionally stable in the troposphere, the lowest layer of the atmosphere.<sup>[5][12]</sup> This stability allows it to be transported over long distances and become well-mixed globally.<sup>[5]</sup> Its primary removal mechanism does not occur until it drifts into the stratosphere, the atmospheric layer above the troposphere.<sup>[5][12][13]</sup>

## Stratospheric Chemistry and Ozone Depletion

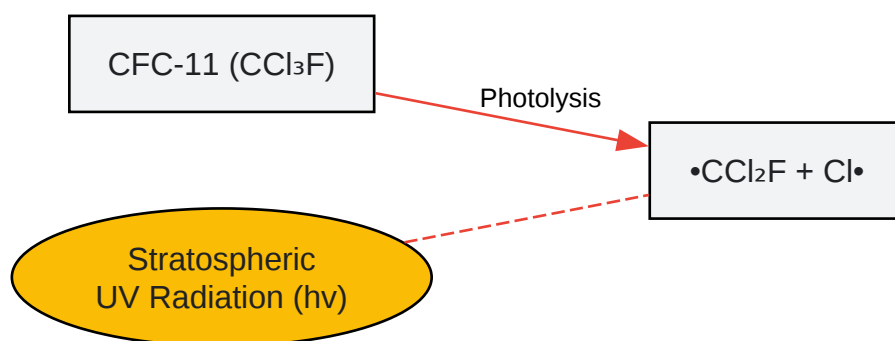
The environmental threat from CFC-11 stems from its behavior in the stratosphere. Here, it undergoes photochemical reactions that initiate a catalytic cycle leading to the destruction of ozone (O<sub>3</sub>).

### Photodissociation

In the stratosphere, CFC-11 is exposed to high-energy ultraviolet (UV) radiation from the sun, specifically in the 190–230 nm range, which it does not encounter in the troposphere.<sup>[14]</sup> This UV radiation has sufficient energy to break the carbon-chlorine bonds in the CFC-11 molecule, a process known as photodissociation or photolysis. This reaction releases a highly reactive chlorine atom (Cl•).<sup>[9][12][14]</sup>

Reaction:  $\text{CCl}_3\text{F} + \text{UV light} \rightarrow \bullet\text{CCl}_2\text{F} + \text{Cl}\bullet$

This initial step is the primary sink for atmospheric CFC-11.<sup>[15]</sup>



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**Figure 1:** Photodissociation of CFC-11 in the stratosphere.

## Catalytic Ozone Destruction

The chlorine atom released from the photolysis of CFC-11 acts as a catalyst to destroy ozone molecules. A single chlorine atom can destroy thousands of ozone molecules before it is removed from the stratosphere.<sup>[16][17]</sup> The catalytic cycle consists of two main reactions:

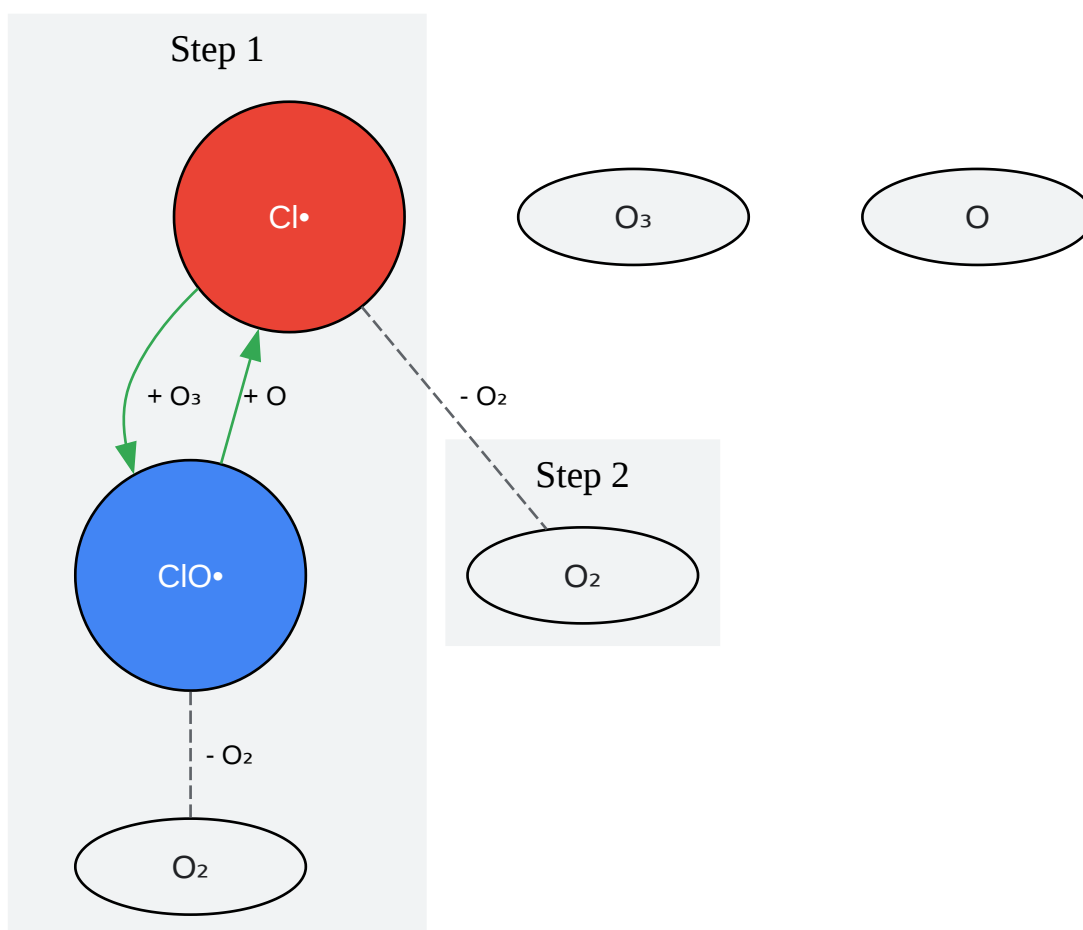
- A chlorine atom reacts with an ozone molecule to produce chlorine monoxide (ClO•) and an oxygen molecule (O<sub>2</sub>).<sup>[18][19]</sup>
- The chlorine monoxide radical then reacts with a free oxygen atom (O), which is present in the stratosphere, to regenerate the chlorine atom and produce another oxygen molecule.<sup>[16][19]</sup>

Reaction Cycle:

- $\text{Cl}\cdot + \text{O}_3 \rightarrow \text{ClO}\cdot + \text{O}_2$
- $\text{ClO}\cdot + \text{O} \rightarrow \text{Cl}\cdot + \text{O}_2$

Net Reaction:  $\text{O}_3 + \text{O} \rightarrow 2\text{O}_2$

The chlorine atom is regenerated at the end of the cycle, allowing it to participate in the destruction of many more ozone molecules.<sup>[16][20]</sup> This catalytic process is what makes CFCs so damaging to the ozone layer.<sup>[17]</sup>



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**Figure 2:** Catalytic cycle of ozone destruction by chlorine radicals.

## Quantitative Atmospheric Data

The environmental impact of CFC-11 is quantified by several key metrics, which are summarized below.

| Parameter                       | Value                                  | Reference(s) |
|---------------------------------|--|--------------|
| Chemical Formula                | $\text{CCl}_3\text{F}$                 | [1]          |
| Molar Mass                      | $137.36 \text{ g}\cdot\text{mol}^{-1}$ | [1]          |
| Boiling Point                   | $23.77 \text{ }^\circ\text{C}$         | [1][3]       |
| Atmospheric Lifetime            | 45 - 52 years                          | [7][10][13]  |
| Ozone Depletion Potential (ODP) | 1.0 (by definition)                    | [1][13][21]  |
| Global Warming Potential (GWP)  |  |              |
| 100-year time horizon           | 4,660 - 5,000                          | [13][22][23] |

Note: The ODP of all other ozone-depleting substances is measured relative to CFC-11, which is assigned a reference value of 1.0.[13][21] The GWP is measured relative to carbon dioxide ( $\text{CO}_2$ ), which has a GWP of 1.[13][24]

## Experimental Protocols and Methodologies

The determination of the atmospheric properties of CFC-11 relies on a combination of laboratory measurements, atmospheric observations, and modeling.

### Determination of Atmospheric Lifetime

The atmospheric lifetime of CFC-11 is not measured directly but is calculated based on global emission rates and atmospheric concentrations.

- **Observational Data:** Long-term, high-precision measurements of atmospheric CFC-11 concentrations are conducted by global monitoring networks like the Advanced Global Atmospheric Gases Experiment (AGAGE) and the National Oceanic and Atmospheric Administration (NOAA).[4][8][25] These networks use gas chromatography with mass spectrometry (GC-MS) or electron capture detection (GC-ECD) to analyze air samples collected from remote sites around the world.[25][26]

- **Modeling:** The data from these networks are used in atmospheric transport models (e.g., 3-D chemical transport models like TOMCAT/SLIMCAT) to infer global emission rates and lifetimes.<sup>[4]</sup> The models simulate the movement and loss of CFC-11 in the atmosphere.<sup>[7]</sup> The lifetime is calculated by dividing the total atmospheric burden of CFC-11 by its total annual loss rate.<sup>[15][27]</sup> Recent studies also account for the ocean's role as a reservoir, which can affect lifetime calculations.<sup>[15][28]</sup>

## Measurement of UV Absorption Cross-Sections

The rate of CFC-11 photolysis in the stratosphere depends on its UV absorption cross-section, which is a measure of its ability to absorb photons of a specific wavelength.

- **Laboratory Protocol:** These cross-sections are measured in a laboratory setting. A beam of UV light of a known wavelength and intensity is passed through a sample of CFC-11 gas at a controlled temperature and pressure. The amount of light that passes through the sample is measured by a detector. By applying the Beer-Lambert law, the absorption cross-section can be calculated. These experiments are repeated across a range of wavelengths (e.g., 190-230 nm) and temperatures (203-288 K) to simulate conditions throughout the stratosphere.<sup>[14][29]</sup> The resulting data are crucial inputs for chemistry-climate models to accurately calculate the atmospheric lifetime of CFC-11.<sup>[29]</sup>

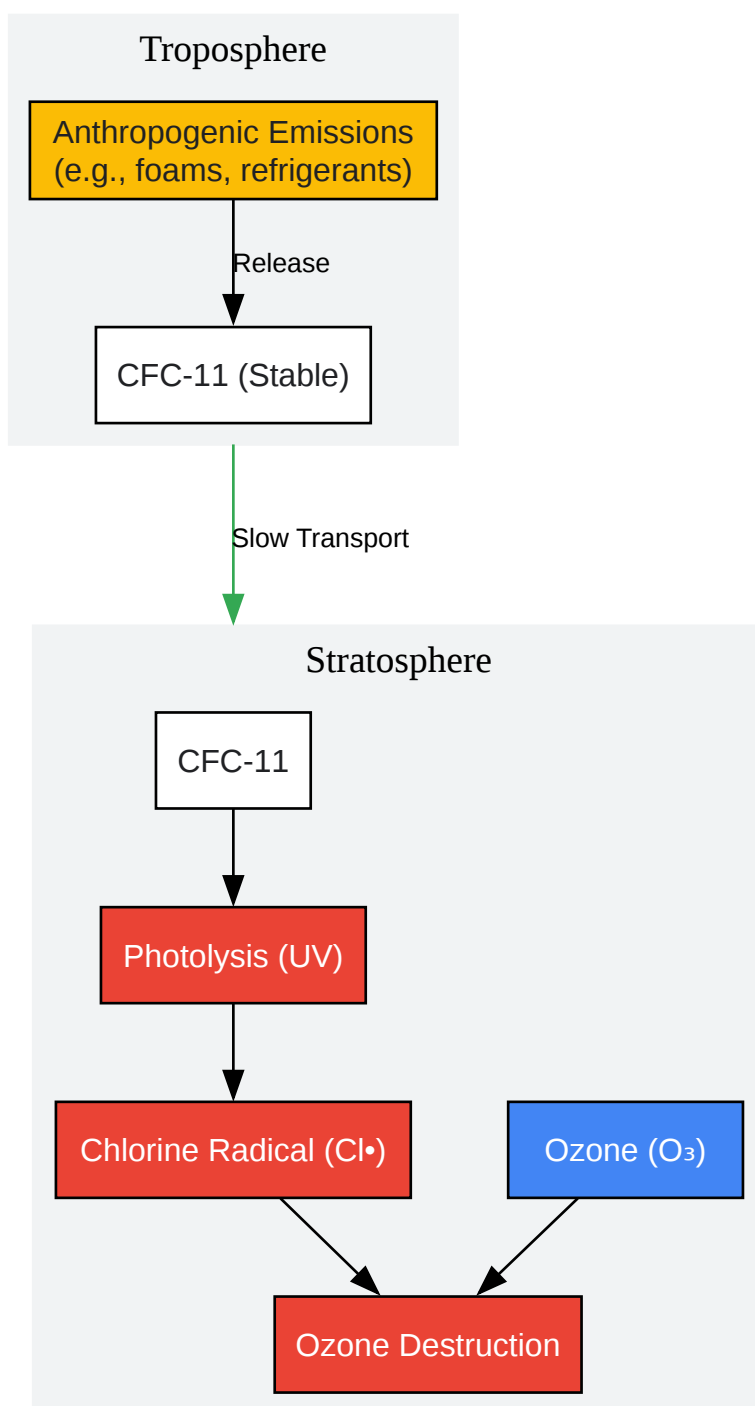
## Reaction Rate Constant Determination

While the dominant loss process for CFC-11 is stratospheric photolysis, its reaction with other chemical species (like excited oxygen atoms) contributes to its overall lifetime.<sup>[15]</sup>

- **Laboratory Protocol:** The rates of these minor reactions are also determined in laboratory experiments. Techniques such as discharge-flow or flash photolysis systems are used to generate the reactive species (e.g.,  $O(^1D)$ ). The decay of the reactant or the formation of a product is then monitored over time, typically using spectroscopic methods, to determine the reaction rate constant. These experiments are conducted under various temperature and pressure conditions to match those found in the atmosphere.<sup>[30]</sup>

## Overall Atmospheric Lifecycle

The complete atmospheric journey of CFC-11 involves its emission, transport to the stratosphere, and eventual chemical destruction, which in turn impacts stratospheric ozone.



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**Figure 3:** The atmospheric lifecycle of CFC-11.

## Conclusion

The atmospheric chemistry of trichlorofluoromethane is characterized by its inertness in the troposphere and its photochemical destruction in the stratosphere. This process releases chlorine atoms that catalytically destroy the protective ozone layer.[17][31] Furthermore, CFC-11 is a potent greenhouse gas, contributing to global warming.[7][22] While the Montreal Protocol has been successful in curbing the production and emission of CFC-11, leading to a decline in its atmospheric concentration, the recent discovery of renewed emissions underscores the need for continued vigilance and scientific monitoring.[2][8] Understanding the detailed chemical pathways, reaction kinetics, and atmospheric lifetime of CFC-11 remains critical for accurately modeling the future of the stratospheric ozone layer and the global climate.

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